

3,5-Dimethylpyridine: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: 3,5-Dimethylpyridine

Cat. No.: B147111

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CAS Number: 591-22-0

Molecular Formula: C₇H₉N

This technical guide provides an in-depth overview of **3,5-Dimethylpyridine**, also known as 3,5-Lutidine. It is a heterocyclic organic compound that serves as a critical intermediate and building block in various chemical syntheses, most notably in the pharmaceutical industry.[1][2][3][4][5] This document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its properties, synthesis, and applications.

Molecular Structure and Properties

3,5-Dimethylpyridine is a derivative of pyridine with two methyl groups substituted at the 3 and 5 positions of the pyridine ring.[3] This substitution pattern influences its chemical reactivity and physical properties. The pyridine ring provides aromatic stability and basicity, while the methyl groups, acting as electron donors, can affect the electron cloud density of the ring.[6]

Physicochemical Properties

A summary of the key physicochemical properties of **3,5-Dimethylpyridine** is presented in the table below.

Property	Value	Reference
Molecular Weight	107.156 g/mol	[5][6]
Appearance	Colorless to pale yellow liquid	[1][7]
Odor	Pungent, characteristic	[1][7]
Density	0.939 - 0.944 g/cm ³	[5]
Melting Point	-6.5 to -9 °C	[5]
Boiling Point	169 - 174 °C	[5]
Flash Point	53.3 °C (128.00 °F)	[1][8]
Solubility	Slightly soluble in water; soluble in organic solvents like ethanol and ether.[1][4]	
pKa	6.15	[5]
Refractive Index	1.500 - 1.506	[8]

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **3,5-Dimethylpyridine**.

Spectrum Type	Key Features and Observations
^1H NMR	Data available, with proton signals corresponding to the aromatic ring and methyl groups. [9] [10]
^{13}C NMR	Data available, showing distinct peaks for the carbon atoms in the pyridine ring and the methyl substituents. [10] [11]
Mass Spectrometry	Mass spectra are available for structural confirmation. [12]
Infrared (IR) Spectroscopy	IR spectra showing characteristic vibrational frequencies are available. [12]
UV-Vis Spectroscopy	UV-Vis spectra are available for analysis. [12]

Synthesis and Manufacturing

The industrial production of **3,5-Dimethylpyridine** is primarily achieved through the condensation of acrolein, ammonia, and formaldehyde.[\[1\]](#)[\[5\]](#) This method is designed to produce a high-purity product suitable for pharmaceutical applications.[\[1\]](#)

Experimental Protocol: Synthesis of ^{15}N -labelled 3,5-Dimethylpyridine

For research purposes, isotopically labeled compounds are often required. The following is a two-step synthesis for ^{15}N -labelled **3,5-Dimethylpyridine**.[\[13\]](#)

Step 1: Synthesis of 2-ethoxy-3,4-dihydro-3,5-dimethyl-2H-pyran

- Combine 14 g (0.2 mol) of methacrolein, 26 g (0.3 mol) of 1-ethoxypropene, and 0.1 g of hydroquinone in a 200-ml autoclave.
- Heat the mixture at 190 °C for 16 hours. The pressure will initially rise to 15 bar and then decrease to 8 bar.

- After cooling, distill the reaction mixture under reduced pressure (48 mbar) at 97 °C to yield a colorless oil.
- Further purify the product by column chromatography (Al₂O₃, hexane/ethyl acetate 10:1).

Step 2: Synthesis of ¹⁵N-labelled **3,5-Dimethylpyridine**

- In a three-necked flask equipped with a reflux condenser, an addition funnel, and a magnetic stirrer, add 150 ml of deionized water, 4.4 ml of concentrated H₂SO₄, 15 g (39.7 mmol) of methylene blue, and 2 g (36.7 mmol) of ¹⁵NH₄Cl.
- Bring the solution to reflux.
- Add a solution of 5.78 g (37 mmol) of 2-ethoxy-dihydro-3,5-dimethyl-2H-pyran in 5 ml of ethanol dropwise over 1 hour.
- Continue refluxing for 17 hours.
- After cooling, add 150 ml of deionized water and distill the mixture until the odor of glutaraldehyde is no longer present in the distillate.

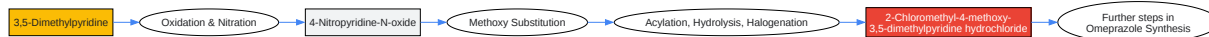
Applications in Drug Development and Organic Synthesis

3,5-Dimethylpyridine is a versatile intermediate with significant applications in the pharmaceutical and chemical industries.^{[2][3]}

Key Intermediate in Omeprazole Synthesis

The most prominent application of **3,5-Dimethylpyridine** is its role as a key intermediate in the synthesis of Omeprazole, a widely used proton pump inhibitor for treating acid-related gastrointestinal disorders.^{[1][5]} The specific structure of **3,5-Dimethylpyridine** makes it an ideal precursor for constructing the core of the Omeprazole molecule.^[1]

The following diagram illustrates the logical relationship of **3,5-Dimethylpyridine** as a precursor in the synthesis of a key intermediate for Omeprazole.



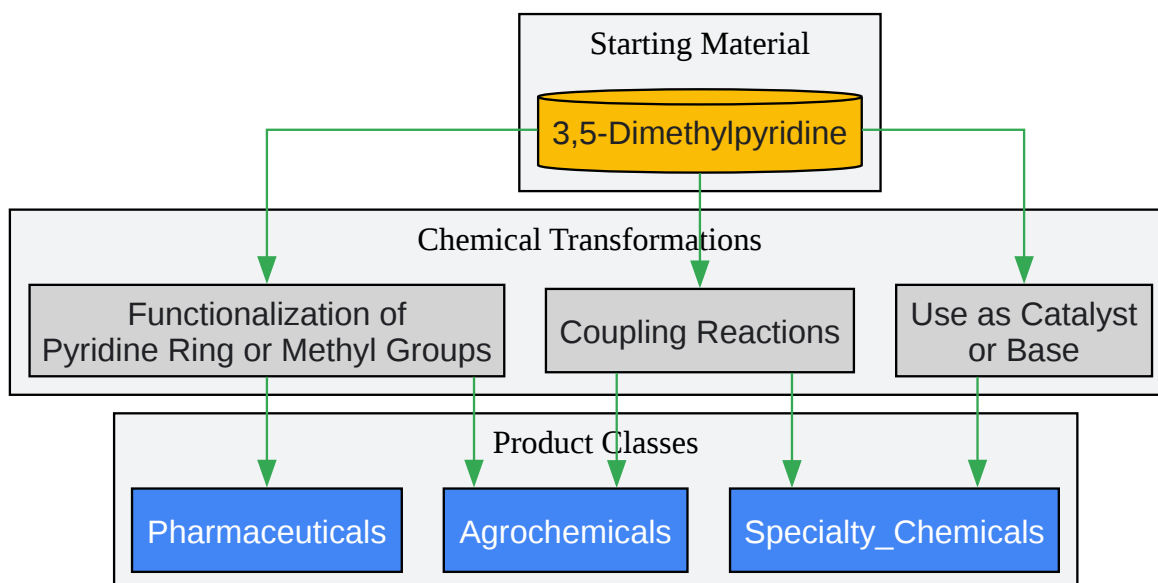
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Caption: Role of **3,5-Dimethylpyridine** in Omeprazole Intermediate Synthesis.

Broader Applications in Synthesis

Beyond its role in Omeprazole production, **3,5-Dimethylpyridine** is utilized in the synthesis of other pharmaceuticals, agrochemicals, and specialty chemicals.[2][6] Its pyridine ring and methyl groups offer reactive sites for further chemical modifications, enabling the construction of more complex molecules.[2] It can also be employed as a catalyst or a base in various organic reactions.[3][6]

The following workflow illustrates the general utility of **3,5-Dimethylpyridine** in organic synthesis.



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Caption: General Synthetic Utility of **3,5-Dimethylpyridine**.

Safety and Handling

3,5-Dimethylpyridine is a flammable liquid and is toxic if swallowed or in contact with skin.[5] It can cause skin and eye irritation.[5] Appropriate personal protective equipment, including gloves, eye protection, and respiratory protection, should be used when handling this compound. It should be stored in a cool, well-ventilated area away from sources of ignition.[6]

This technical guide provides a comprehensive overview of **3,5-Dimethylpyridine** for its intended scientific audience. The provided data and protocols are intended to support further research and development activities involving this important chemical intermediate.

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